

Application Notes and Protocols for 2,2,4,5-Tetramethylhexane

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Compound of Interest

Compound Name: 2,2,4,5-Tetramethylhexane

Cat. No.: B103312

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2,2,4,5-Tetramethylhexane**. The information herein is compiled from available data for **2,2,4,5-Tetramethylhexane** and its isomer, 2,2,5,5-Tetramethylhexane, due to the limited availability of a specific Safety Data Sheet (SDS) for the former. Users should treat this chemical with the care required for a flammable, volatile organic compound and consult with their institution's safety officer for any specific concerns.

Physicochemical and Safety Data

The following table summarizes the known quantitative data for **2,2,4,5-Tetramethylhexane** and its relevant isomer.

Property	Value	Source
Chemical Formula	C ₁₀ H ₂₂	PubChem[1]
Molecular Weight	142.28 g/mol	PubChem[1]
CAS Number	16747-42-5	PubChem[1]
Boiling Point	Not available	
Melting Point	Not available	
Flash Point	Not available	
Vapor Pressure	Not available	
GHS Classification	Not available. Assumed to be a flammable liquid.	
Hazards	May cause skin and eye irritation. May have anesthetic effects (drowsiness, dizziness, and headache).	Haz-Map (for 2,2,5,5-Tetramethylhexane)[2]

Experimental Protocols

General Handling Protocol

This protocol outlines the standard procedure for handling **2,2,4,5-Tetramethylhexane** in a laboratory setting.

1.1. Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile).
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, a respirator may be necessary.

1.2. Handling Procedure:

- Ensure a chemical fume hood is operational and available.
- Don all required PPE before handling the chemical.
- Transport the chemical in a secondary container to the fume hood.
- Perform all work with **2,2,4,5-Tetramethylhexane** inside the fume hood.
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Keep the container tightly closed when not in use.
- After handling, wash hands thoroughly with soap and water.

Storage Protocol

Proper storage is crucial to maintain the integrity of **2,2,4,5-Tetramethylhexane** and ensure a safe laboratory environment.

2.1. Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition, heat, and direct sunlight.
- Store separately from oxidizing agents and other incompatible materials.

2.2. Long-term Storage:

- For long-term storage, an explosion-proof refrigerator or a dedicated flammable storage cabinet is recommended.
- Regularly inspect the container for any signs of leakage or damage.

Spill and Emergency Procedures

3.1. Small Spills:

- Eliminate all ignition sources.
- Ventilate the area.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Place the absorbent material in a sealed container for disposal.

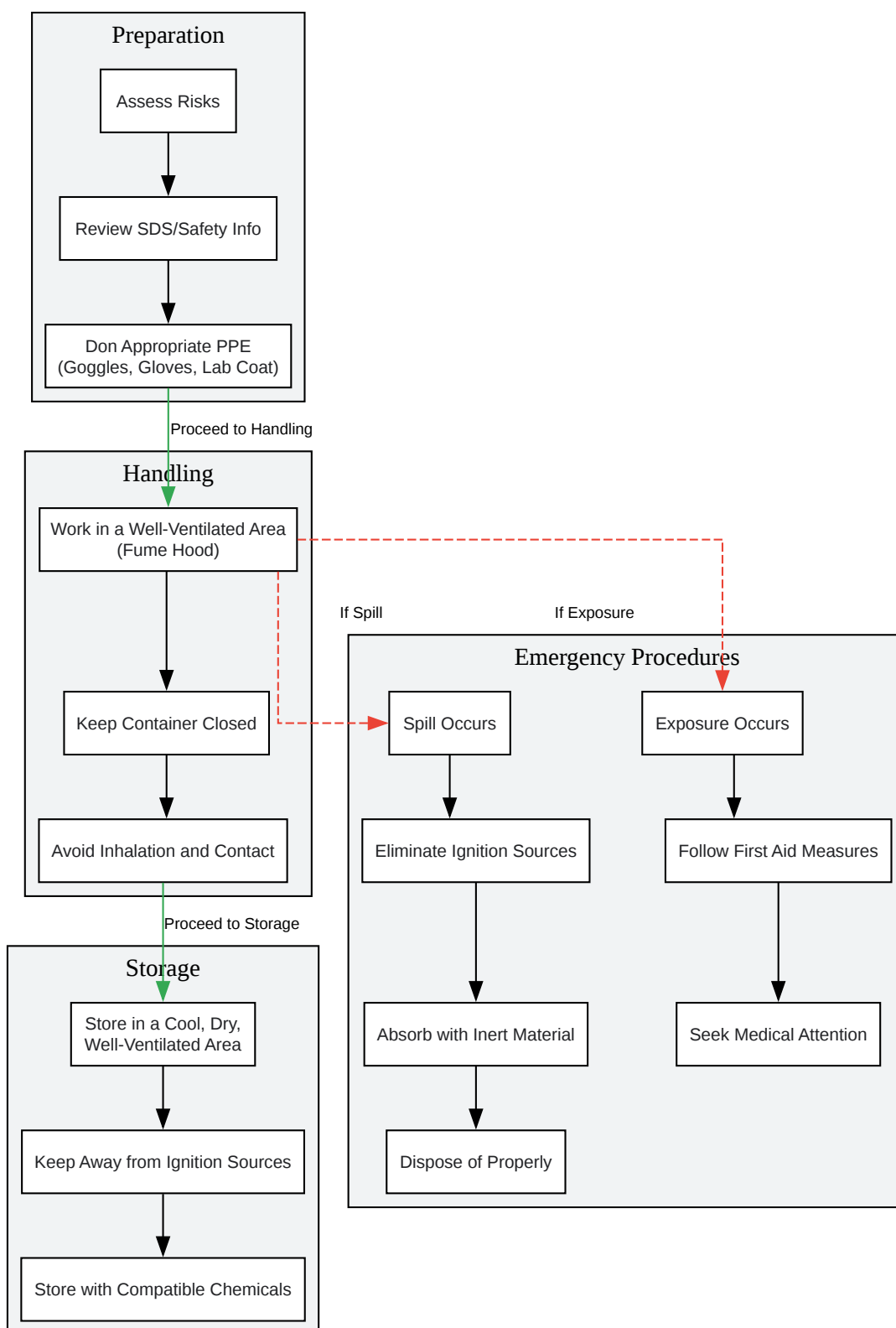
3.2. Large Spills:

- Evacuate the area immediately.
- Contact the institution's emergency response team.
- Prevent the spill from entering drains or waterways.

3.3. First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[3\]](#)[\[4\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.[\[3\]](#)[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[\[3\]](#)[\[4\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)[\[4\]](#)

Visual Workflow for Safe Handling and Storage



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Caption: Workflow for the safe handling and storage of **2,2,4,5-Tetramethylhexane**.

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